

Essential Safety and Logistical Information for Handling Ethyl Phenethyl Acetal

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| Compound of Interest | | |
|----------------------|------------------------|-----------|
| Compound Name: | Ethyl phenethyl acetal | |
| Cat. No.: | B150114 | Get Quote |

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Ethyl phenethyl acetal** (CAS No. 2556-10-7) is not readily available in the public domain. The information provided herein is compiled from data on structurally similar compounds and general principles of laboratory safety. This substance should be handled with caution, treating it as a compound with potential unknown hazards. This guide is intended for researchers, scientists, and drug development professionals.

Ethyl phenethyl acetal, also known as [2-(1-ethoxyethoxy)ethyl]benzene, is a liquid compound used in fragrance and research applications.[1][2] Due to the limited availability of specific safety data, it is crucial to adhere to stringent safety protocols based on the principles of chemical hygiene and risk management.

Hazard Identification and Personal Protective Equipment (PPE)

While some sources indicate that **Ethyl phenethyl acetal** is not classified as a hazardous substance under EC-directives, it is also identified as a marine pollutant.[1] Therefore, precautions to prevent environmental release are mandatory. The primary risks associated with handling this and similar liquid organic compounds include skin and eye contact, and inhalation of vapors, particularly if heated or aerosolized.

The following table summarizes the recommended PPE for handling **Ethyl phenethyl acetal**.





| Protection Type | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or safety glasses with side shields. A face shield is recommended when there is a significant risk of splashing.[3] [4][5][6] | Protects against accidental splashes that could cause eye irritation or injury. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). Gloves should be inspected for integrity before each use.[3][7] | Prevents direct skin contact. Given the lack of specific permeation data, it is advisable to change gloves immediately after contamination. |
| Body Protection | A flame-retardant lab coat. For larger quantities or significant splash potential, a chemical-resistant apron should be worn over the lab coat.[3][4][5][6] | Protects skin and personal clothing from contamination. |
| Respiratory Protection | Not generally required if work is conducted in a well-ventilated area or a certified chemical fume hood. If ventilation is inadequate or in the event of a large spill, a NIOSH-approved respirator with organic vapor cartridges is necessary. | Minimizes the risk of inhaling vapors, especially for a substance with an incomplete toxicological profile. |

Quantitative Data Summary

The following tables provide a summary of the available physical, chemical, and safety data for **Ethyl phenethyl acetal**. The scarcity of toxicological data necessitates a cautious approach.

Physical and Chemical Properties



| Property | Value | Source |
|-------------------|----------------------------------|--------|
| CAS Number | 2556-10-7 | [1] |
| Molecular Formula | C12H18O2 | |
| Appearance | Colorless to light yellow liquid | _ |
| Flash Point | > 100 °C (> 212 °F) | [8] |
| Specific Gravity | 0.953 - 0.961 @ 25°C | [8] |
| Refractive Index | 1.478 - 1.483 @ 20°C | [8] |

Toxicological and Hazard Data

| Parameter | Value | Classification |
|-------------------------------|--|--|
| GHS Hazard Statements | H411: Toxic to aquatic life with long lasting effects. | Hazardous to the aquatic environment, long-term hazard, Category 2 |
| Oral LD50 (Rat) | Data not available | Not classified |
| Dermal LD50 (Rabbit) | Data not available | Not classified |
| Inhalation LC50 | Data not available | Not classified |
| Skin Corrosion/Irritation | Data not available | Not classified |
| Serious Eye Damage/Irritation | Data not available | Not classified |

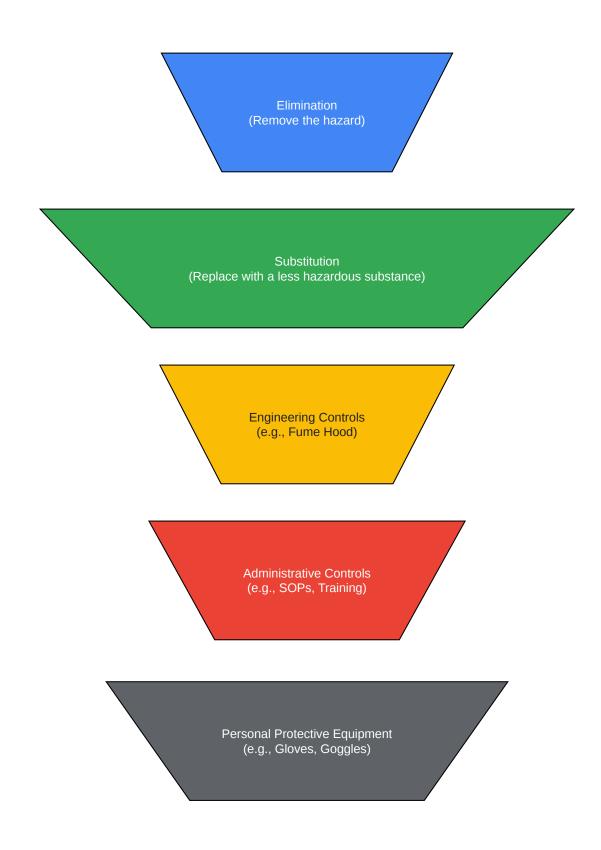
Operational and Disposal Plans

A systematic approach is essential for the safe handling and disposal of **Ethyl phenethyl acetal** to protect laboratory personnel and the environment.

Hierarchy of Controls

Before commencing any work, it is important to consider the hierarchy of controls to mitigate risks. This framework prioritizes the most effective control measures.





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Hierarchy of controls for managing chemical risks.



Experimental Protocol: General Procedure for Handling Ethyl Phenethyl Acetal

This protocol provides a step-by-step guide for the safe handling of **Ethyl phenethyl acetal** in a laboratory setting.

- Preparation and Pre-Experiment Checks:
 - Ensure that a current risk assessment for the procedure has been completed and approved.
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and materials, including the required PPE, before handling the chemical.
 - Locate the nearest emergency eyewash station and safety shower.
 - Ensure a spill kit compatible with organic liquids is readily accessible.
- Handling and Use:
 - Don the appropriate PPE as specified in the table above (lab coat, safety goggles, and chemical-resistant gloves).[3][4][5][6]
 - Conduct all manipulations of Ethyl phenethyl acetal inside a certified chemical fume hood to minimize inhalation exposure.
 - Ground all equipment when transferring the substance to prevent static discharge,
 especially if larger quantities are involved.[10]
 - Keep the container tightly sealed when not in use to prevent the release of vapors.
 - Avoid direct contact with skin and eyes.[10] In case of accidental contact, flush the
 affected area with copious amounts of water for at least 15 minutes and seek medical
 attention.[1][11]
- Post-Experiment and Cleanup:



- Upon completion of the work, decontaminate any surfaces or equipment that may have come into contact with the chemical.
- Dispose of all waste materials according to the disposal plan outlined below.
- Remove PPE carefully to avoid cross-contamination and wash hands thoroughly with soap and water.[12]

Disposal Plan

Proper disposal is critical to prevent environmental harm, particularly given the classification of this compound as a marine pollutant.

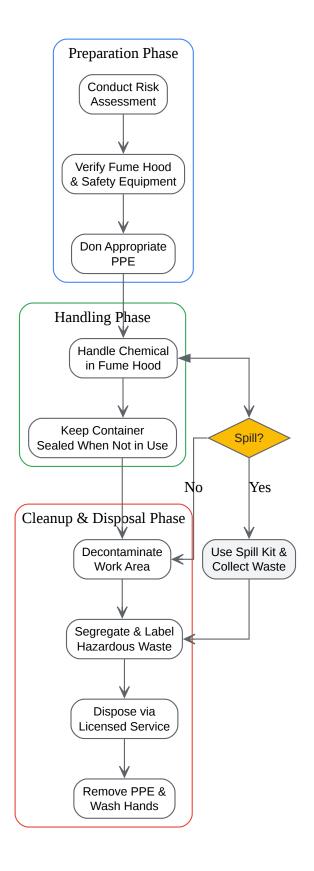
| Waste Type | Disposal Procedure | |
|---|--|--|
| Unused or Excess Chemical | Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible wastes. The container should be stored in a secondary containment tray. | |
| Contaminated Labware (e.g., pipette tips, gloves) | Place in a designated solid hazardous waste container that is clearly labeled. | |
| Contaminated Absorbent Material (from spills) | Collect in a sealed, labeled hazardous waste container. | |
| Empty Containers | Rinse the container three times with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as hazardous waste. Dispose of the rinsed container according to your institution's guidelines for chemically contaminated glass or plastic. | |

All waste must be disposed of through a licensed professional waste disposal service in accordance with all applicable federal, state, and local environmental regulations.[13][14]

Workflow for Safe Handling and Disposal



The following diagram illustrates the logical workflow for the entire process of using **Ethyl phenethyl acetal** in a research environment.





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Operational workflow for **Ethyl phenethyl acetal**.

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